

Personal protective equipment for handling CHMFL-BMX-078

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Compound of Interest

Compound Name: CHMFL-BMX-078

Cat. No.: B15544527

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Essential Safety and Handling Guide for CHMFL-BMX-078

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **CHMFL-BMX-078**, a potent and selective type II irreversible Bone Marrow Kinase (BMX) inhibitor. Adherence to these procedures is essential to ensure personnel safety and maintain experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

CHMFL-BMX-078 is classified with the following hazards.^[1] Strict adherence to PPE protocols is mandatory.

Hazard Summary:

Hazard Statement	GHS Classification	Precautionary Action
H315: Causes skin irritation	Skin Irritation (Category 2)	Wear protective gloves and clothing.
H319: Causes serious eye irritation	Eye Irritation (Category 2A)	Wear safety glasses with side-shields or goggles.
H335: May cause respiratory irritation	Specific Target Organ Toxicity (Single Exposure, Category 3)	Work in a well-ventilated area, preferably a chemical fume hood. Avoid breathing dust.

Required Personal Protective Equipment (PPE):

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side-shields or chemical safety goggles.
- Lab Coat: Standard laboratory coat.
- Respiratory Protection: If working with the solid form outside of a fume hood, a NIOSH-approved respirator may be necessary.

Chemical and Physical Properties

A summary of key quantitative data for **CHMFL-BMX-078** is provided below.

Property	Value
Molecular Formula	C ₃₃ H ₃₅ N ₇ O ₆
Molecular Weight	625.7 g/mol [2]
Purity	≥90%[2]
Appearance	Solid[2][3]
Solubility	Slightly soluble in DMSO
Storage	Store at -20°C
Stability	≥ 4 years at -20°C

Experimental Protocols: Handling and Solution Preparation

General Handling:

- Handle **CHMFL-BMX-078** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Avoid direct contact with skin and eyes by wearing appropriate PPE.
- Take precautionary measures against static discharge.

Stock Solution Preparation (10 mM in DMSO): This protocol is for creating a stock solution that can be further diluted for various experimental needs.

- Acclimatization: Allow the vial of solid **CHMFL-BMX-078** to equilibrate to room temperature before opening.
- Solvent Addition: Add the appropriate volume of dimethyl sulfoxide (DMSO) to the vial to achieve a 10 mM concentration.
- Dissolution: Gently vortex or sonicate the vial to ensure complete dissolution. The solution should be clear.

- **Storage:** Store the stock solution at -20°C for up to 1 year or at -80°C for up to 2 years. Aliquot the solution to avoid repeated freeze-thaw cycles.

In Vivo Formulation Preparation: Two example protocols for preparing a working solution for animal studies are provided below.

Protocol 1: Aqueous Formulation

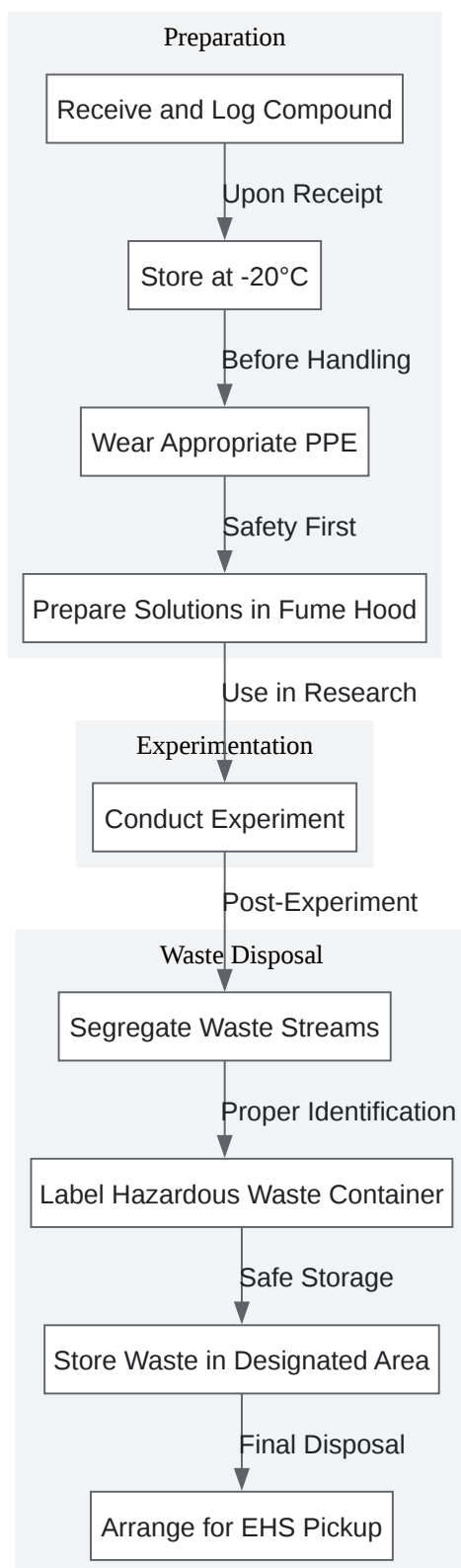
- **Initial Dilution:** To prepare a 1 mL working solution, start with 100 µL of a 25.0 mg/mL DMSO stock solution.
- **Add PEG300:** Add 400 µL of PEG300 and mix thoroughly.
- **Add Tween-80:** Add 50 µL of Tween-80 and mix until the solution is homogenous.
- **Final Dilution:** Add 450 µL of saline to bring the final volume to 1 mL. The final solvent composition will be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline. The solubility in this system is ≥ 2.5 mg/mL.

Protocol 2: Oil-Based Formulation

- **Initial Dilution:** To prepare a 1 mL working solution, start with 100 µL of a 25.0 mg/mL DMSO stock solution.
- **Final Dilution:** Add 900 µL of corn oil to the DMSO solution and mix thoroughly. The final solvent composition will be 10% DMSO and 90% Corn Oil. The solubility in this system is ≥ 2.5 mg/mL.

Operational and Disposal Plan

A systematic workflow for handling **CHMFL-BMX-078** from receipt to disposal is crucial for safety and compliance.



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